

(2,5-Dichloropentyl)ammonium chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (2,5-Dichloropentyl)ammonium chloride

Cat. No.: B1363522

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For Researchers, Scientists, and Drug Development Professionals

Core Identification and Properties

(2,5-Dichloropentyl)ammonium chloride, systematically known as 2,5-dichloropentan-1-amine hydrochloride, is a chemical compound with significant potential in medicinal chemistry and biochemical research. Its utility primarily lies in its role as a versatile building block for the synthesis of more complex molecules.

Chemical Identifiers

A crucial aspect of handling and researching any chemical compound is its accurate identification. The primary identifiers for **(2,5-Dichloropentyl)ammonium chloride** are its CAS number and its systematic IUPAC name.

Identifier	Value
CAS Number	62922-45-6[1]
IUPAC Name	2,5-dichloropentan-1-amine;hydrochloride[1]
Synonyms	(2,5-Dichloropentyl)ammonium chloride, 2,5-Dichloroamylamine hydrochloride, 2,5-Dichloropentylamine HCl[2][3][4]
Molecular Formula	C ₅ H ₁₂ Cl ₃ N[2]
Molecular Weight	192.51 g/mol
InChI Key	ATGSLQBVSNJMT-UHFFFAOYSA-N[2]

Physicochemical Properties

The physicochemical properties of **(2,5-Dichloropentyl)ammonium chloride** are essential for its handling, storage, and application in experimental settings.

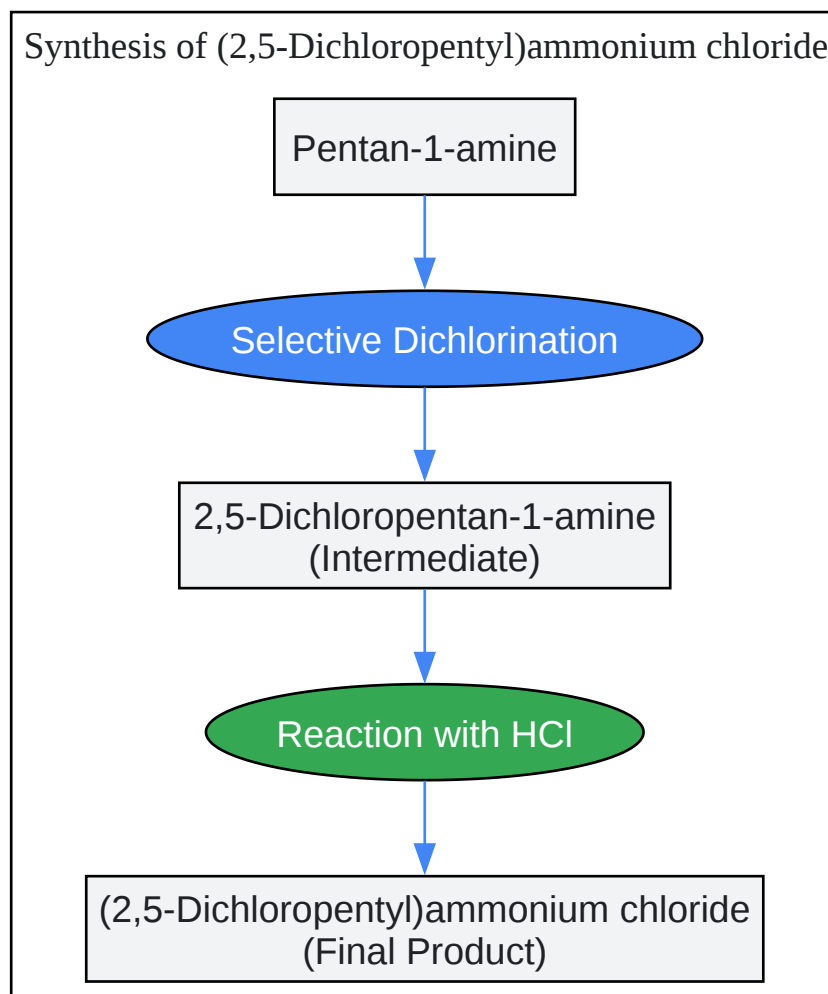
Property	Value	Source
Melting Point	148-151 °C	ChemicalBook
Water Solubility	302 g/L	ChemicalBook
Appearance	White to off-white crystalline powder	ChemicalBook
Storage	Sealed in a dry environment at room temperature	ChemicalBook

Synthesis and Manufacturing

The primary synthetic route to **(2,5-Dichloropentyl)ammonium chloride** involves a two-step process starting from pentan-1-amine. This process is adaptable for both laboratory-scale synthesis and industrial production.[1]

Synthetic Pathway Overview

The synthesis can be logically broken down into two main stages: the selective dichlorination of the pentylamine backbone followed by the formation of the hydrochloride salt.



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A high-level overview of the synthetic pathway.

Detailed Experimental Protocol: Laboratory Scale

Step 1: Dichlorination of Pentan-1-amine

- In a well-ventilated fume hood, dissolve pentan-1-amine in a suitable inert solvent (e.g., dichloromethane) in a three-necked round-bottom flask equipped with a dropping funnel, a thermometer, and a reflux condenser.

- Cool the solution to 0-5°C using an ice bath.
- Slowly add a chlorinating agent, such as sulfuryl chloride (SO₂Cl₂) or N-chlorosuccinimide (NCS), dropwise to the cooled solution while maintaining the temperature below 10°C. The molar ratio of the chlorinating agent to the amine should be carefully controlled to favor dichlorination.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours or until TLC analysis indicates the consumption of the starting material.
- Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude 2,5-dichloropentan-1-amine.

Step 2: Formation of the Hydrochloride Salt

- Dissolve the crude 2,5-dichloropentan-1-amine in a minimal amount of a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Cool the solution in an ice bath.
- Slowly bubble dry hydrogen chloride gas through the solution or add a solution of HCl in a compatible solvent (e.g., HCl in diethyl ether) dropwise with stirring.
- A white precipitate of **(2,5-Dichloropentyl)ammonium chloride** will form.
- Collect the precipitate by vacuum filtration, wash it with cold diethyl ether, and dry it under vacuum to yield the final product.

Analytical Characterization

To ensure the purity and confirm the identity of the synthesized **(2,5-Dichloropentyl)ammonium chloride**, a combination of analytical techniques is employed.

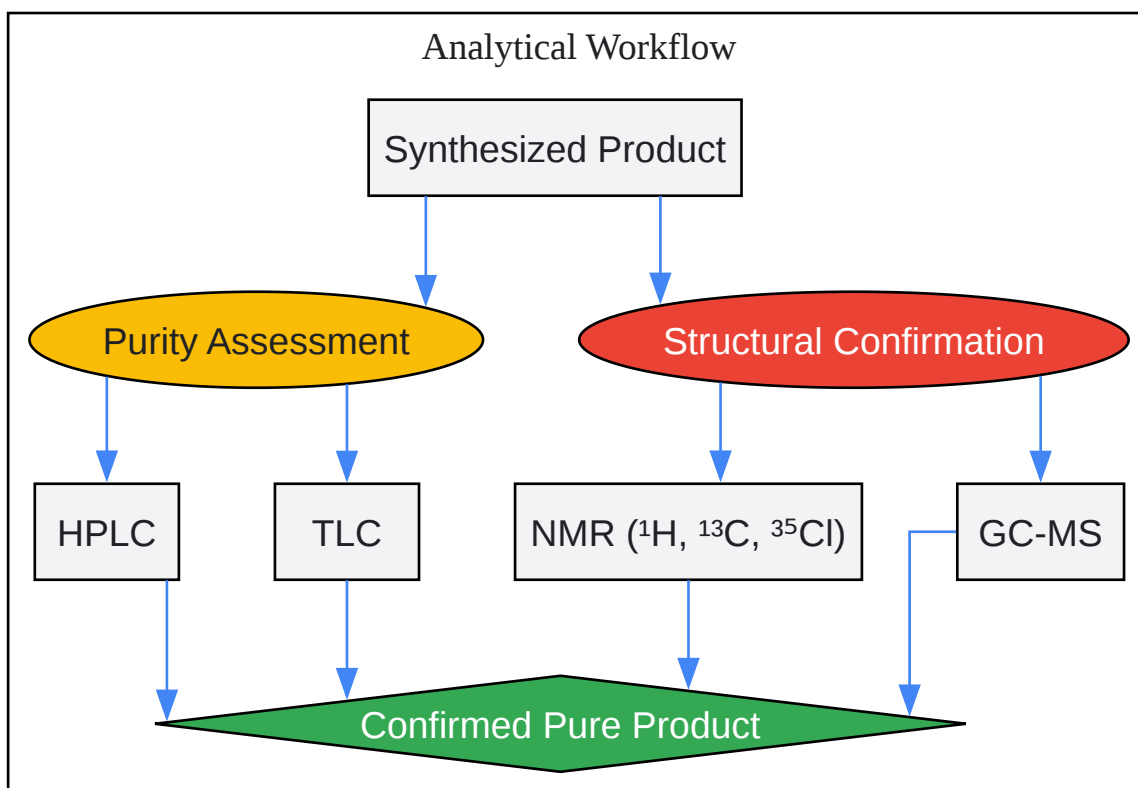
Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are critical for confirming the structure of the molecule by identifying the chemical environment of the hydrogen and carbon atoms. For amine hydrochlorides, solid-state ^{35}Cl NMR can also be a powerful tool for structural characterization and identifying polymorphs.
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the molecular weight and fragmentation pattern of the free amine (2,5-dichloropentan-1-amine) after appropriate sample preparation.[\[5\]](#)

Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of the final product. A typical setup would involve a C18 reverse-phase column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile.
- Thin-Layer Chromatography (TLC): TLC is a quick and convenient method to monitor the progress of the synthesis reaction.

The following diagram illustrates a general workflow for the analytical characterization of the compound.



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A typical workflow for analytical characterization.

Biological Activity and Potential Applications

While specific signaling pathways and detailed mechanisms of action for **(2,5-Dichloropentyl)ammonium chloride** are not extensively documented in publicly available literature, its structural features suggest several areas of potential biological relevance.

Role as a Synthetic Intermediate

The primary and most well-documented application of this compound is as an intermediate in organic synthesis. The presence of two chlorine atoms and a primary amine group provides multiple reactive sites for further chemical modifications, making it a valuable precursor for the synthesis of a variety of more complex molecules with potential therapeutic applications.

Potential as a Bioactive Molecule

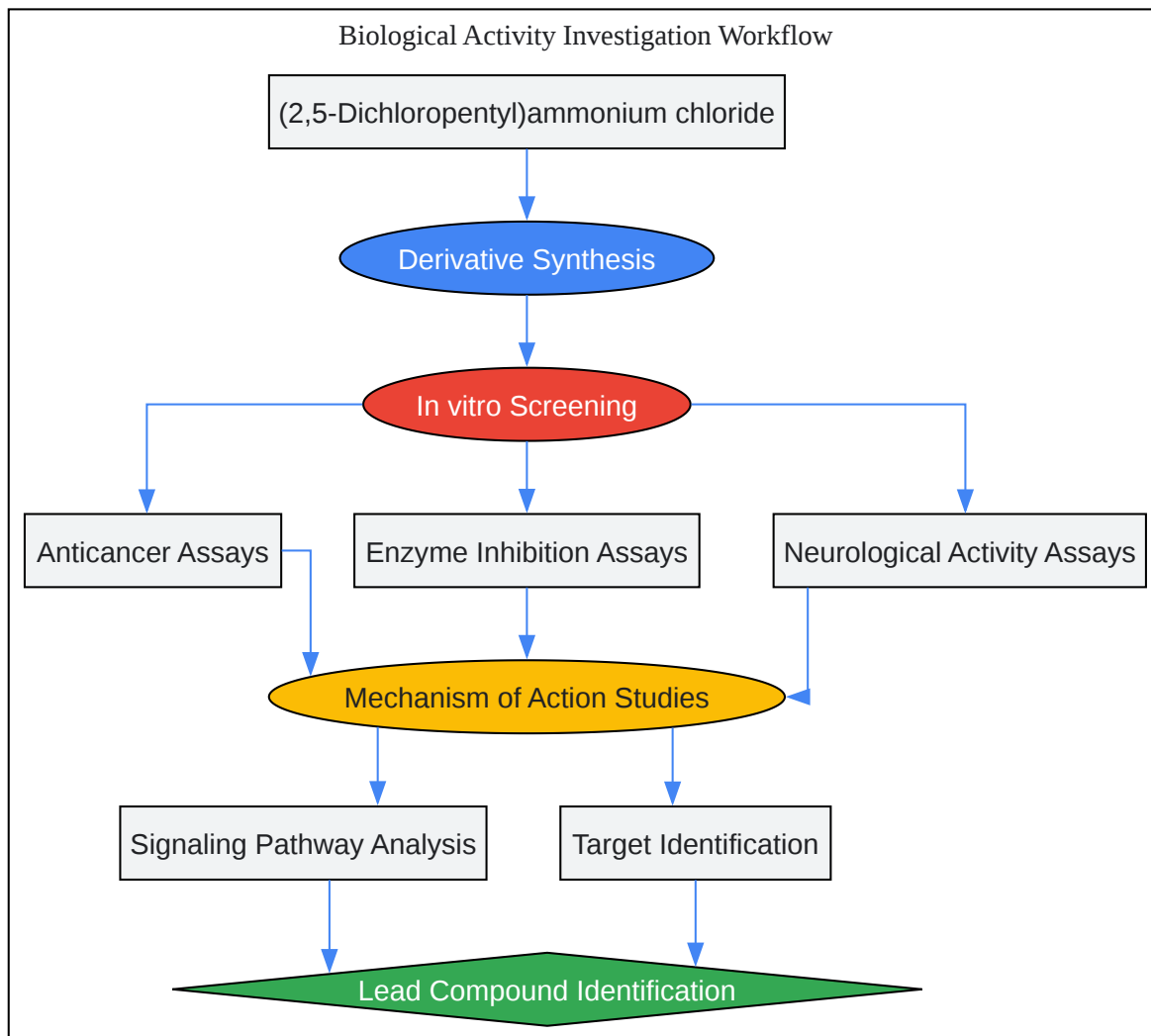
Alkylating agents, which this compound can be considered a precursor to, are a class of compounds that can form covalent bonds with biological macromolecules such as DNA. This interaction can lead to cytotoxicity and is a mechanism of action for some anticancer drugs. The dichloro- functionality of this molecule makes it a candidate for investigation in this area.

Research Directions

Further research is warranted to explore the specific biological activities of **(2,5-Dichloropentyl)ammonium chloride** and its derivatives. Potential areas of investigation include:

- **Anticancer Activity:** Screening the compound and its derivatives for cytotoxic effects against various cancer cell lines.
- **Enzyme Inhibition:** Investigating its potential to inhibit specific enzymes, given its reactive functional groups.
- **Neuropharmacology:** Exploring its effects on the central nervous system, as many amine-containing compounds exhibit neurological activity.

The following diagram outlines a logical progression for investigating the biological potential of this compound.



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A proposed workflow for exploring biological activity.

Safety and Handling

Based on the GHS classification, **(2,5-Dichloropentyl)ammonium chloride** is classified as a substance that can cause skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation (Category 3).[6] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

(2,5-Dichloropentyl)ammonium chloride is a valuable chemical intermediate with potential for further exploration in drug discovery and development. This guide provides a comprehensive overview of its identification, synthesis, characterization, and potential biological applications. Further research into its specific mechanisms of action and biological targets is encouraged to fully elucidate its therapeutic potential.

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